

physical and chemical characteristics of 8-Bromo-1-methylisoquinoline

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Compound of Interest

Compound Name: 8-Bromo-1-methylisoquinoline

Cat. No.: B1529210

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **8-Bromo-1-methylisoquinoline**

Introduction

8-Bromo-1-methylisoquinoline is a halogenated aromatic heterocyclic compound of significant interest to researchers and professionals in drug development and organic synthesis. Its unique structural architecture, featuring an isoquinoline core functionalized with both a bromine atom and a methyl group, makes it a versatile intermediate for the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).^[1] This guide provides a comprehensive overview of its core physical and chemical characteristics, detailed protocols for its analytical characterization, and insights into its synthetic utility and safe handling. The information presented herein is intended to equip researchers with the foundational knowledge required to effectively utilize this compound in their work.

Section 1: Compound Identification and General Properties

Precise identification is the cornerstone of any chemical research. **8-Bromo-1-methylisoquinoline** is identified by a unique CAS number and is characterized by a specific set of physical properties that dictate its handling and application.

Key Identifiers

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 8-bromo-1-methylisoquinoline[2] |
| CAS Number | 1312905-33-1[2][3] |
| Molecular Formula | C ₁₀ H ₈ BrN[1][3][4] |
| Molecular Weight | 222.08 g/mol [2][5] |
| InChI Key | CAJMCLYXTVCWMP-UHFFFAOYSA-N[2] |

Physical Properties

The physical state and solubility parameters are critical for designing experimental conditions, from reaction setups to purification and formulation.

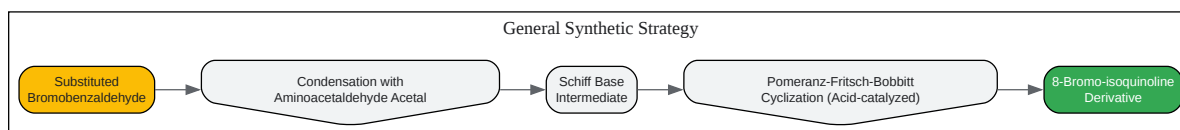
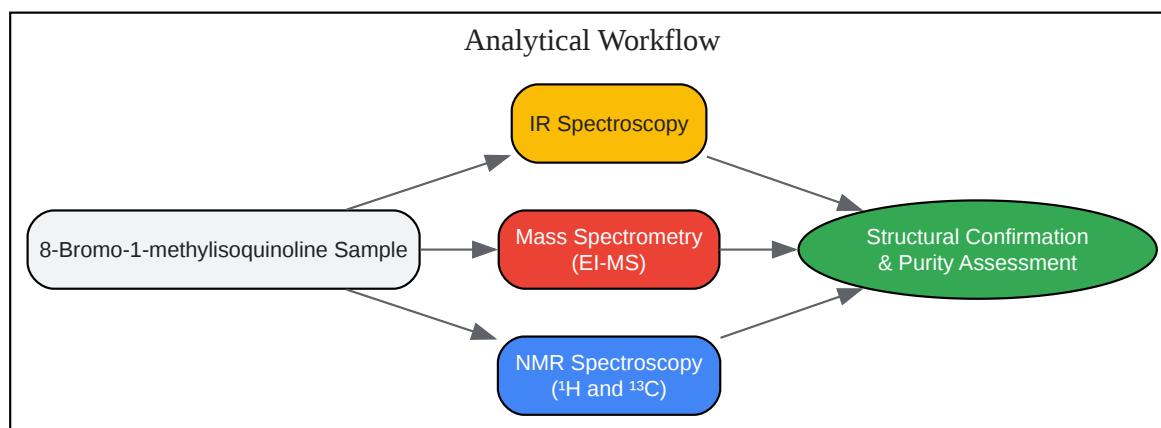
| Property | Value |
|---------------|---|
| Appearance | White to off-white powder or crystalline solid[1] |
| Physical Form | Powder or granular form[1][2] |
| Melting Point | 80-84 °C[1] |
| Solubility | Slightly soluble in water; Soluble in organic solvents such as ethanol and acetone[1] |
| Density | 1.46 g/cm ³ [1] |
| Purity | Typically >95%[5] |

Section 2: Molecular Structure and Chemical Profile

The chemical behavior of **8-Bromo-1-methylisoquinoline** is a direct consequence of its molecular structure. Understanding the interplay of the isoquinoline ring, the electron-withdrawing bromine atom, and the electron-donating methyl group is key to predicting its reactivity.

Molecular Structure

The structure consists of a bicyclic isoquinoline system, with a bromine atom at position 8 and a methyl group at position 1.



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